

Commercial Availability and Technical Guide for 1-(2-Thienyl)acetone

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Compound of Interest

Compound Name: 1-(2-Thienyl)acetone

Cat. No.: B182387

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **1-(2-Thienyl)acetone**, a thiophene derivative of interest in medicinal chemistry and organic synthesis. This document outlines its commercial availability, potential suppliers, and key physicochemical properties. While detailed experimental protocols for its synthesis and analysis are not readily available in the public domain, this guide presents general methodologies for the synthesis and characterization of related thiophene compounds, which can serve as a foundational reference.

Commercial Availability and Suppliers

1-(2-Thienyl)acetone, also known by its IUPAC name 1-(thiophen-2-yl)propan-2-one and CAS number 15022-18-1, is available from several chemical suppliers specializing in research and development chemicals. The purity of the commercially available compound is typically reported as 95% or higher. Pricing and available quantities are generally available upon request from the suppliers.

Supplier	Website	Purity	Notes
ChemScene	--INVALID-LINK--	≥95%	Available for research purposes. [1]
BLDpharm	--INVALID-LINK--	-	Contact for details.
PubChem	--INVALID-LINK--	-	Lists chemical vendors. [2]

Table 1: Commercial Suppliers of **1-(2-Thienyl)acetone**

Physicochemical Properties

A summary of the key physicochemical properties of **1-(2-Thienyl)acetone** is provided below. This data is essential for its handling, storage, and application in experimental settings.

Property	Value	Source
Molecular Formula	C ₇ H ₈ OS	PubChem [2]
Molecular Weight	140.20 g/mol	PubChem [2]
Appearance	Not specified	-
Boiling Point	Not specified	-
Melting Point	Not specified	-
Solubility	Not specified	-
CAS Number	15022-18-1	PubChem [2]

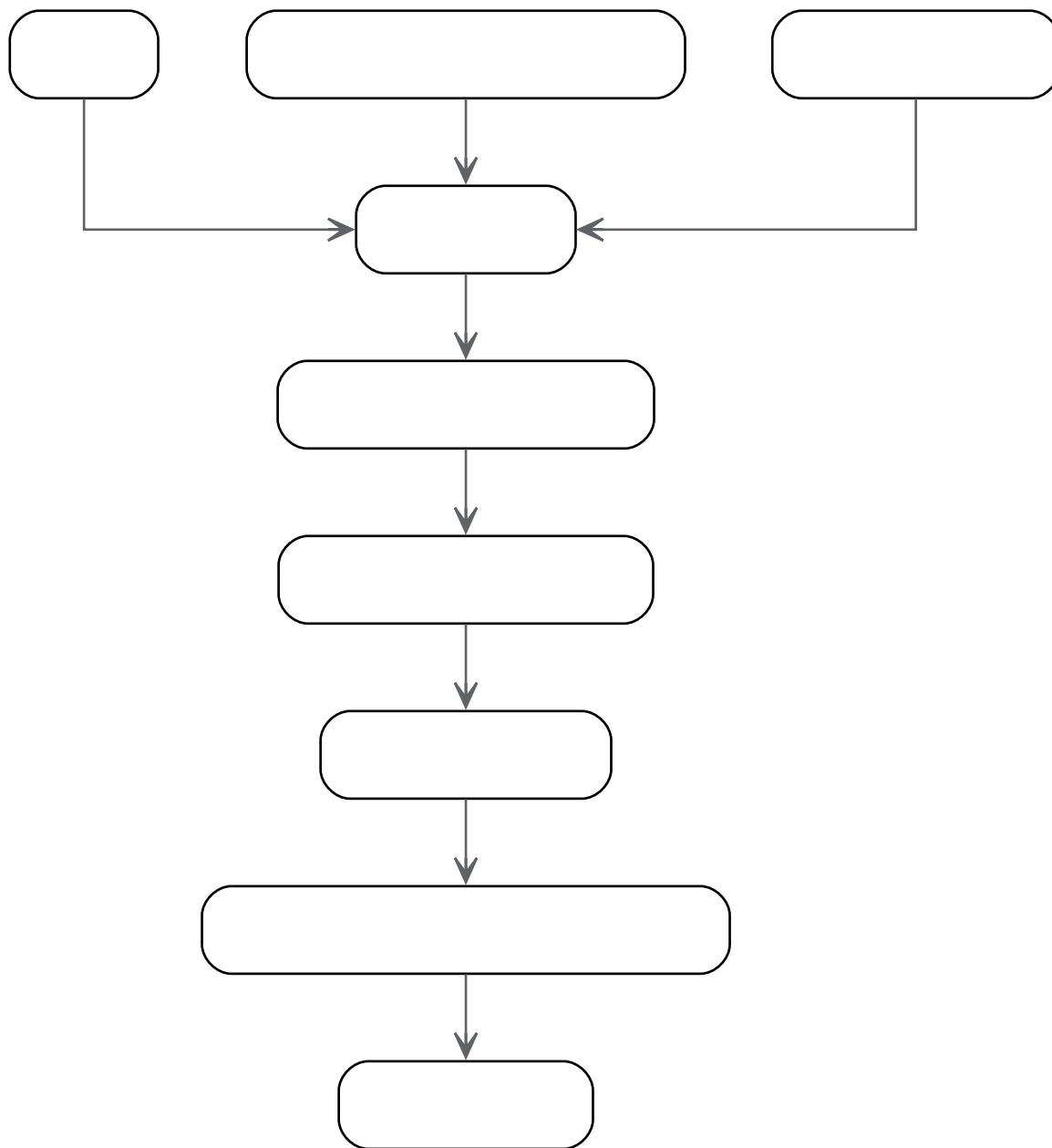
Table 2: Physicochemical Properties of **1-(2-Thienyl)acetone**

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **1-(2-Thienyl)acetone** is not readily available in published literature, the synthesis of thiophene derivatives is a well-

established area of organic chemistry.^[3] General methods for the synthesis of similar ketone-containing thiophene compounds often involve Friedel-Crafts acylation or related reactions.

A potential synthetic approach could involve the acylation of thiophene with a suitable propanoyl derivative. The following diagram illustrates a generalized workflow for such a synthesis and subsequent purification.



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A generalized workflow for the synthesis of **1-(2-Thienyl)acetone**.

Analytical Characterization:

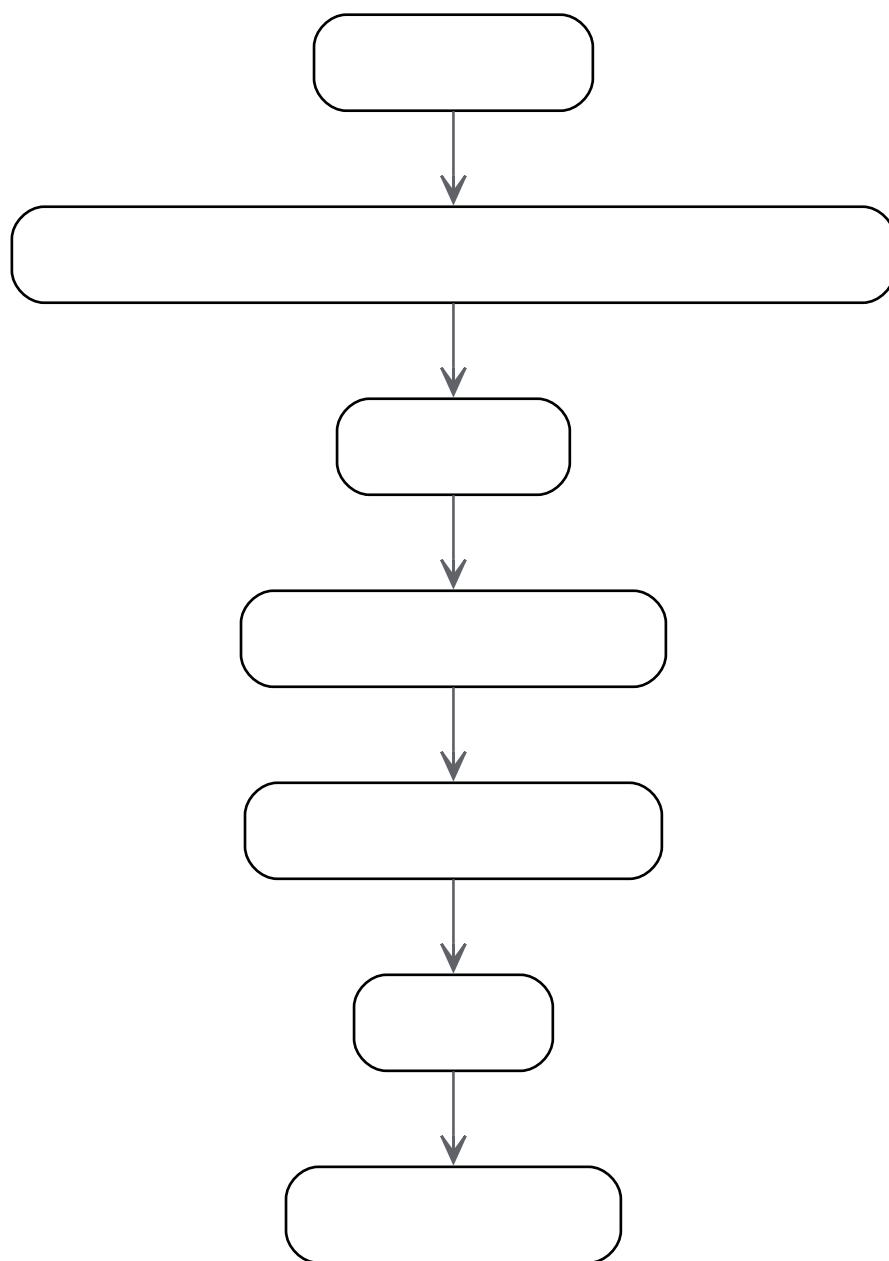
The characterization of the synthesized **1-(2-Thienyl)acetone** would typically involve standard analytical techniques to confirm its identity and purity.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ^1H and ^{13}C NMR would be crucial for elucidating the structure of the molecule. While specific spectral data for **1-(2-Thienyl)acetone** is not detailed in the provided search results, general chemical shifts for protons and carbons in thiophene and acetone moieties are well-documented and can be used for spectral interpretation.
- Mass Spectrometry (MS): Coupled with Gas Chromatography (GC-MS), this technique would be used to determine the molecular weight of the compound and to assess its purity. PubChem lists spectral information for **1-(2-Thienyl)acetone**, which can be used as a reference.[\[2\]](#)

Potential Applications in Drug Discovery and Development

Thiophene and its derivatives are recognized as important pharmacophores in medicinal chemistry, with numerous approved drugs containing this heterocyclic scaffold.[\[3\]](#) These compounds have shown a wide range of biological activities, including anticancer, antioxidant, antidepressant, and analgesic properties.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

While the specific biological activity and mechanism of action of **1-(2-Thienyl)acetone** are not well-documented in the available literature, its structural similarity to other biologically active thiophene derivatives suggests its potential as a scaffold for the development of novel therapeutic agents. The general workflow for screening such a compound for biological activity is depicted below.



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A typical workflow for the biological screening of a novel compound.

Given the diverse pharmacological profiles of thiophene derivatives, **1-(2-Thienyl)acetone** could be a starting point for the synthesis of a library of related compounds for high-throughput screening against various biological targets. Further research is warranted to explore the potential medicinal chemistry applications of this compound.

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